

Application Note: Quantitative Analysis of Peiminine using HPLC-ELSD

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Compound of Interest

Compound Name: *Peiminine*

Cat. No.: *B1679210*

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Introduction

Peiminine, a major isosteroidal alkaloid extracted from the bulbs of *Fritillaria* species, is known for its significant anti-inflammatory, antitussive, and expectorant properties.[1][2] Accurate and reliable quantification of **Peiminine** in raw materials and pharmaceutical preparations is crucial for quality control and pharmacological research. This application note details a robust High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD) method for the quantitative analysis of **Peiminine**.

Chemical Properties

- Chemical Name: (1R,2S,6S,9S,10S,11S,14S,15S,18S,20S,23R,24S)-10,20-dihydroxy-6,10,23-trimethyl-4-azahexacyclo[12.11.0.02,11.04,9.015,24.018,23]pentacosan-17-one[3]
- Synonyms: Verticinone, Fritillarine, Imperialine, Zhebeinone[3][4]
- Molecular Formula: $C_{27}H_{43}NO_3$ [5]
- Molecular Weight: 429.64 g/mol [1][5]

Experimental Protocols

1. Instrumentation and Materials

- HPLC System: Agilent 1100/1260 series or equivalent, equipped with a quaternary pump, autosampler, column oven, and degasser.
- Detector: Evaporative Light Scattering Detector (ELSD), Alltech 3300 or equivalent.
- Chromatographic Column: Agilent Hypersil BDS-C18 (4.0 mm x 250 mm, 5 μ m) or Waters XTerra RP18 (150 mm x 3.9 mm, 5 μ m).^{[6][7]}
- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Deionized water, Diethylamine, Ammonium bicarbonate.
- Reference Standard: **Peiminine** (purity $\geq 98\%$).
- Sample: Dried bulbs of Fritillaria species.

2. Preparation of Standard Solutions

- Accurately weigh 10 mg of **Peiminine** reference standard.
- Dissolve in methanol to make a stock solution of 1 mg/mL.
- Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations ranging from 0.05 mg/mL to 1.0 mg/mL.
- Filter all solutions through a 0.45 μ m syringe filter before injection.

3. Sample Preparation

- Pulverize the dried Fritillaria bulbs into a fine powder (approximately 40 mesh).
- Accurately weigh 1.0 g of the powder into a conical flask.
- Add 25 mL of a chloroform-methanol (4:1, v/v) mixture.
- Perform ultrasonication for 30 minutes.
- Centrifuge the extract at 4000 rpm for 10 minutes.
- Collect the supernatant and evaporate to dryness under reduced pressure.

- Dissolve the residue in 5 mL of methanol.
- Filter the solution through a 0.45 µm syringe filter prior to HPLC analysis.

4. HPLC-ELSD Conditions

The following table summarizes the optimized chromatographic conditions for the analysis of **Peiminine**.

Parameter	Condition 1	Condition 2
Column	Agilent Hypersil BDS-C18 (4.0 mm x 250 mm, 5 µm)[6][8]	Waters XTerra RP18 (150 mm x 3.9 mm, 5 µm)[7][9]
Mobile Phase	Acetonitrile:Water:Diethylamine (37:63:0.03, v/v/v)[6]	Acetonitrile and 10 mmol/L Ammonium Bicarbonate (pH 10.10) in a gradient elution[7][9]
Flow Rate	1.0 mL/min[6][10]	1.0 mL/min
Column Temp.	30°C	30°C
Injection Vol.	10 µL	10 µL
ELSD Drift Tube Temp.	115°C[6]	90°C[11]
Gas Flow Rate	3.0 L/min (Nitrogen)[6][11]	2.3 L/min (Nitrogen)[11]

5. Method Validation

The analytical method was validated for linearity, precision, and accuracy.

Parameter	Result
Linearity Range	0.03188 - 1.020 mg/mL[6]
Correlation Coefficient (r ²)	> 0.999
Precision (RSD)	< 3.0%
Recovery	98.40% - 102.1%[6][7]

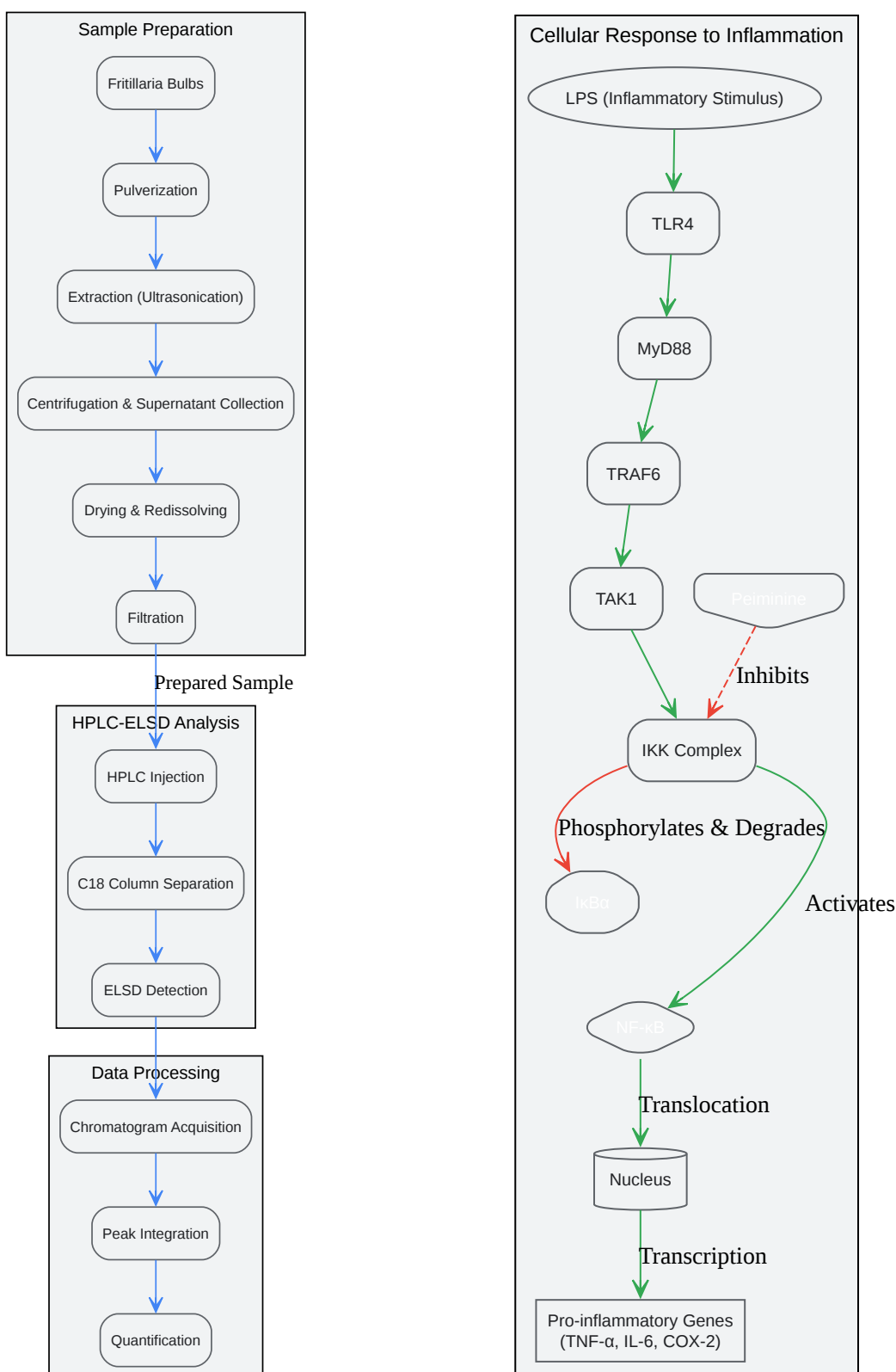
Data Presentation

Table 1: Summary of Quantitative HPLC-ELSD Methods for **Peiminine** Analysis

Method Reference	Column	Mobile Phase	Linearity Range (mg/mL)	Recovery (%)	RSD (%)
[6]	Agilent Hypersil BDS-C18 (4.0 x 250 mm, 5 µm)	Acetonitrile:Water:Diethylamine (37:63:0.03)	0.03188 - 1.020	102.1	3.86
[7]	Waters XTerra RP18 (150 x 3.9 mm, 5 µm)	Acetonitrile & 10 mmol/L NH ₄ HCO ₃ (pH 10.10)	Not Specified	98.40	2.63
[9]	Waters XTerra RP18 (150 x 3.9 mm, 5 µm)	Acetonitrile & 10 mmol/L NH ₄ HCO ₃ (pH 10.10)	Not Specified	98.2	2.2

Visualizations

Diagram 1: Experimental Workflow for **Peiminine** HPLC-ELSD Analysis



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